

Introduction: A Strategically Designed Building Block

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Compound of Interest

Compound Name: Ethyl 2-Chloro-5-iodobenzoate

CAS No.: 289039-54-9

Cat. No.: B1498731

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Ethyl 2-chloro-5-iodobenzoate, identified by CAS Number 289039-54-9, is a halogenated aromatic ester of significant interest in the pharmaceutical and material science sectors.^{[1][2]} Its molecular architecture is not accidental; the strategic placement of three distinct functional groups—an ethyl ester, a chloro group, and an iodo group—on a benzene ring provides a versatile platform for complex molecular construction. The differential reactivity of the chloro and iodo substituents is the cornerstone of its utility, enabling chemists to perform selective, sequential cross-coupling reactions. This attribute is particularly valuable in drug discovery, where building intricate molecular frameworks with high precision is paramount.^[3] The precursor, 2-Chloro-5-iodobenzoic acid, is a crucial intermediate in the synthesis of modern anti-diabetic drugs, underscoring the industrial relevance of this structural motif.^{[3][4][5]}

Core Chemical and Physical Properties

A thorough understanding of a compound's physical properties is fundamental to its application in a laboratory or industrial setting. These parameters dictate choices for reaction solvents, purification methods, and storage conditions. The properties of **Ethyl 2-Chloro-5-iodobenzoate** are summarized below.

Property	Value	Source
CAS Number	289039-54-9	[1]
Molecular Formula	C ₉ H ₈ ClIO ₂	[1][6]
Molecular Weight	310.52 g/mol	[1]
Density	1.745 g/cm ³	[1]
Boiling Point	328.7°C at 760 mmHg	[1]
Flash Point	152.6°C	[1]
Refractive Index	1.595	[1]
XLogP3	3.12	[1]
Appearance	White to pale yellow solid/powder	[5][7]

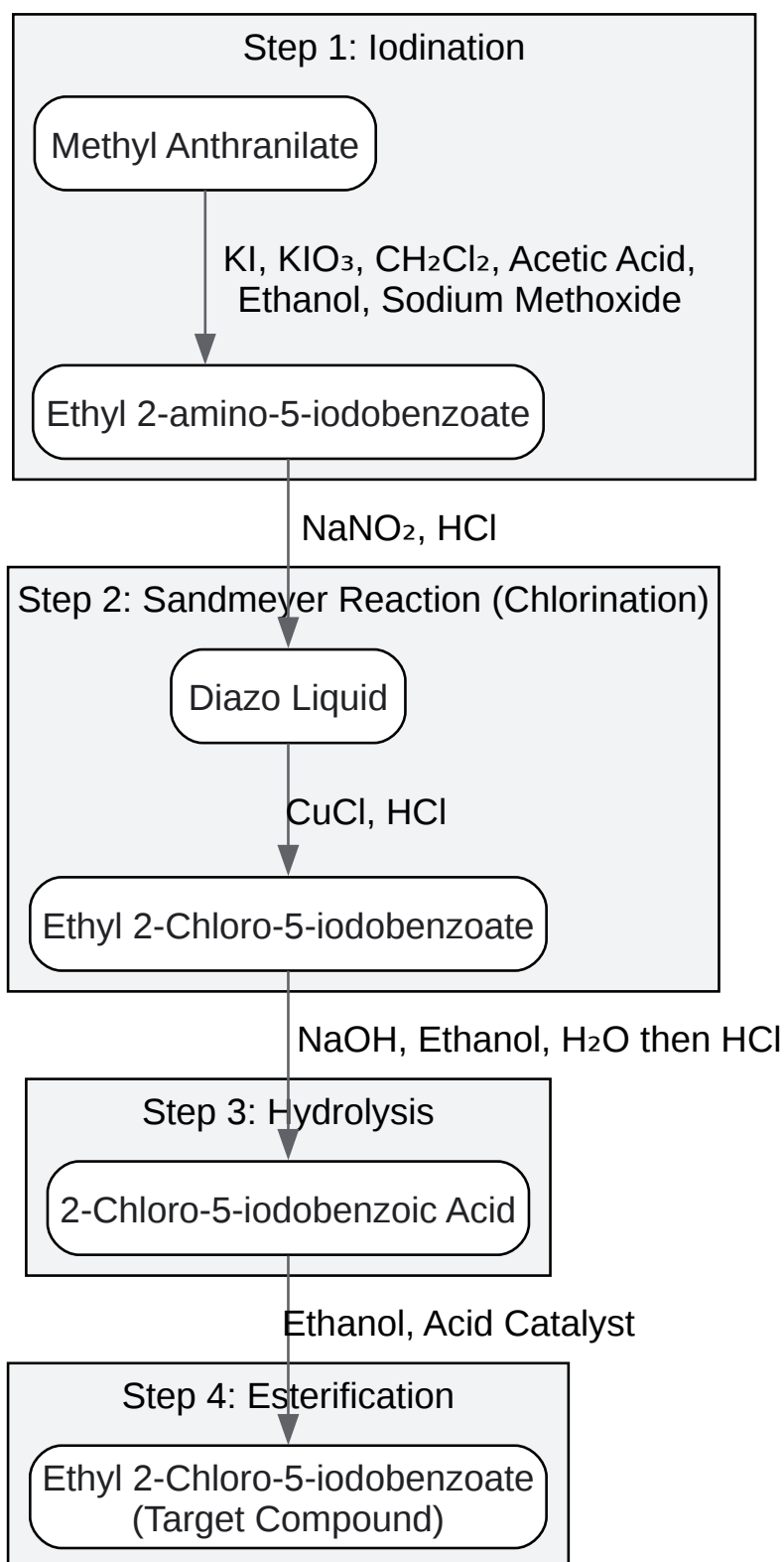
Synthesis and Mechanism: From Simple Precursors to a High-Value Intermediate

The synthesis of **Ethyl 2-Chloro-5-iodobenzoate** is typically achieved through the esterification of its corresponding carboxylic acid, 2-Chloro-5-iodobenzoic acid (CAS 19094-56-5).[8] The true synthetic challenge and area of innovation lie in the efficient production of this acid precursor. Several routes have been developed, often starting from inexpensive, readily available materials like o-chlorobenzoic acid or methyl anthranilate.[9][10][11]

One common and efficient pathway begins with methyl anthranilate, proceeding through iodination and a subsequent Sandmeyer reaction. This multi-step process is designed to introduce the desired halogens at specific positions with high yield and purity.[9][11]

Synthetic Workflow Diagram

The following diagram illustrates a validated multi-step synthesis route to 2-Chloro-5-iodobenzoic acid, the direct precursor to the target ethyl ester.



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Caption: Multi-step synthesis of **Ethyl 2-Chloro-5-iodobenzoate**.

Detailed Experimental Protocol: Synthesis of 2-Chloro-5-iodobenzoic Acid

This protocol is a synthesized representation based on established methodologies.^{[9][10][11]}
^[12] It is designed to be self-validating by including in-process checks and clear endpoints.

Part A: Diazotization of 2-Amino-5-iodobenzoic Acid Ethyl Ester

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer and thermometer, suspend 2-amino-5-iodo ethyl benzoate (1 equivalent) in a mixture of water and 36% hydrochloric acid.^[11]
- **Cooling:** Cool the suspension to 0-5°C using an ice-salt bath while stirring vigorously.
- **Nitrite Addition:** Prepare a solution of sodium nitrite (1.1 equivalents) in water. Add this solution dropwise to the suspension, ensuring the temperature is maintained below 5°C. The completion of diazotization can be monitored by the disappearance of the solid starting material.^{[10][11]}
- **Stirring:** After the addition is complete, continue stirring the resulting diazo liquid at 0-5°C for an additional 15-30 minutes.^[11]

Part B: Sandmeyer Reaction

- **Catalyst Preparation:** In a separate reaction vessel, dissolve cuprous chloride (CuCl, catalytic amount) in hydrochloric acid with stirring.^[11] Maintain the temperature at 25-30°C.
^[9]
- **Diazo Addition:** Add the cold diazo liquid from Part A dropwise to the CuCl solution.^[9] Control the addition rate to maintain the reaction temperature between 25-35°C. Vigorous gas evolution (N₂) will be observed.
- **Reaction Completion:** After the addition is complete, stir the mixture for 1-2 hours. Then, warm the reaction to 35-45°C and hold for several hours (e.g., 6-24 hours) to ensure the reaction goes to completion.^{[9][11]}

- Work-up: Cool the reaction mixture. Add an organic solvent such as dichloromethane to extract the product. Separate the organic layer.[11]
- Isolation: Distill the organic solvent to yield the crude product, **Ethyl 2-Chloro-5-iodobenzoate**. [11]

Part C: Hydrolysis to 2-Chloro-5-iodobenzoic Acid

- Saponification: In a clean flask, add water, sodium hydroxide, and ethanol. Heat the mixture to 75-80°C.[9]
- Ester Addition: Add the crude **Ethyl 2-Chloro-5-iodobenzoate** from Part B dropwise while maintaining the temperature at 75-80°C.[9]
- Reaction Monitoring: Monitor the reaction for completion (typically 2-4 hours).[11]
- Acidification: After cooling, filter the reaction mixture. Acidify the filtrate with hydrochloric acid to a pH of 1-2. This will precipitate the product.[9]
- Purification: Filter the solid product. The crude acid can be further purified by recrystallization from a solvent like toluene to achieve high purity (>99%).[12]

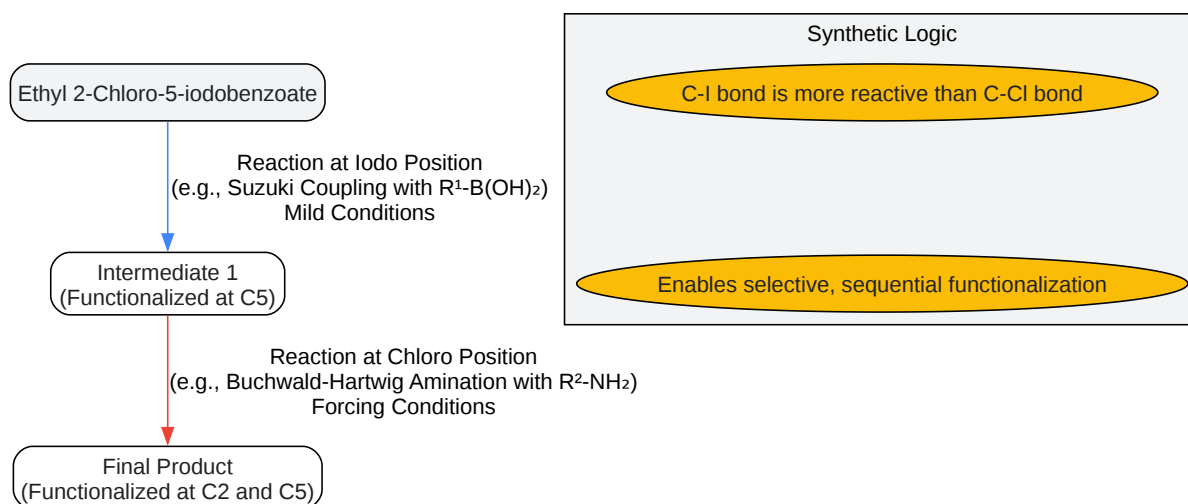
Reactivity and Applications in Drug Development

The synthetic value of **Ethyl 2-Chloro-5-iodobenzoate** lies in the differential reactivity of its two halogen atoms. The carbon-iodine bond is significantly weaker and more polarizable than the carbon-chlorine bond, making the iodo position the primary site for oxidative addition in transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck, Buchwald-Hartwig).

This selectivity allows for a modular approach to building complex molecules. A synthetic chemist can first perform a coupling reaction at the iodo position, leaving the chloro group untouched. The chloro position can then be functionalized in a subsequent step under more forcing conditions, or it can be retained in the final molecule for its electronic or steric properties.

Logical Workflow for Sequential Cross-Coupling

The following diagram illustrates the strategic logic for using **Ethyl 2-Chloro-5-iodobenzoate** as a scaffold in a sequential functionalization strategy.



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Caption: Selective reactivity enabling sequential molecular assembly.

This strategic utility makes the compound a valuable building block for synthesizing a wide range of pharmaceutical agents and complex organic materials.[13]

Safety, Handling, and Storage

As with any chemical reagent, proper handling of **Ethyl 2-Chloro-5-iodobenzoate** is essential for laboratory safety. The compound is classified as a skin and eye irritant.[1]

GHS Hazard Information

Hazard	Classification	Precautionary Statements
Skin Irritation	Category 2	P264, P280, P302+P352, P332+P317
Eye Irritation	Category 2	P280, P305+P351+P338, P337+P313
Specific target organ toxicity — single exposure	Category 3 (Respiratory tract irritation)	P261, P271, P304+P340

Data synthesized from multiple sources.[\[1\]](#)[\[14\]](#)[\[15\]](#)

Recommended Handling Procedures

- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[\[1\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and safety goggles or a face shield.[\[14\]](#)
- Handling: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.[\[1\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[14\]](#)

Conclusion

Ethyl 2-Chloro-5-iodobenzoate is more than a mere chemical intermediate; it is a testament to rational molecular design. Its carefully arranged functional groups provide a powerful tool for chemists, enabling the selective and efficient construction of complex molecules. For professionals in drug development and materials science, a deep understanding of its synthesis, reactivity, and handling is crucial for leveraging its full potential to drive innovation.

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